

# Lack of Evidence for 2,3-Dichlorobenzamide in Agrochemical Synthesis

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## Compound of Interest

Compound Name: 2,3-Dichlorobenzamide

Cat. No.: B1301048

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Initial research indicates that **2,3-Dichlorobenzamide** is not a commonly utilized precursor in the synthesis of commercialized agrochemicals. Extensive searches of scientific literature and patent databases did not yield specific examples or detailed protocols for its application in this field.

While various dichlorinated compounds are prevalent in the agrochemical industry, the specific isomer **2,3-Dichlorobenzamide** does not appear to be a key building block for major herbicides, insecticides, or fungicides. The research did not uncover any established synthetic routes to agrochemicals that utilize **2,3-Dichlorobenzamide** as a starting material or a significant intermediate.

Investigations into related compounds revealed that derivatives of 2,3-dichlorobenzoic acid, such as 2,3-dichlorobenzoyl chloride and 2,3-dichlorobenzoyl cyanide, are documented as intermediates in the synthesis of the pharmaceutical drug Lamotrigine.<sup>[1][2][3][4][5][6]</sup> However, this application falls outside the scope of agrochemical development.

One patent described the synthesis of 2,3-dichlorobenzonitrile and suggested its potential use in creating novel agrochemicals, possibly through hydrolysis to the corresponding amide.<sup>[7]</sup> Nevertheless, this remains a theoretical application without concrete examples or experimental validation in the context of agrochemical products. The compound N-guanidiny-**2,3-dichlorobenzamide** has also been synthesized, but its utility in agriculture is not specified.

In contrast, the synthesis of prominent agrochemicals often involves other chlorinated aromatic structures. For instance, the insecticide chlorantraniliprole is synthesized from precursors like

2,3-dichloropyridine, not **2,3-Dichlorobenzamide**. Similarly, the synthesis of the insecticide flubendiamide and various fungicides and herbicides involves other halogenated aromatic moieties.[8]

## Conclusion

Based on the available information, there is no direct evidence to support the use of **2,3-Dichlorobenzamide** as a significant component in the synthesis of agrochemicals. Therefore, the creation of detailed application notes and experimental protocols for this specific topic is not feasible due to the absence of foundational research and documented applications. Researchers and professionals in the field of drug development are advised to focus on documented and validated synthetic pathways for agrochemical discovery and production.

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